

Application Notes and Protocols for Intraperitoneal Administration of J-104129 in Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: J-104129

Cat. No.: B10787851

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **J-104129**, a potent and selective M3 muscarinic receptor antagonist, in mice. The information is intended to guide researchers in designing and executing in vivo studies involving this compound.

Introduction to J-104129

J-104129 is a selective antagonist for the M3 subtype of muscarinic acetylcholine receptors. Its selectivity makes it a valuable tool for investigating the physiological and pathological roles of M3 receptors in various systems. Due to the lack of published studies detailing the intraperitoneal administration of **J-104129** in mice, this protocol is based on general best practices for IP injections in this species and the known physicochemical properties of the compound. Researchers should perform a dose-response study to determine the optimal dosage for their specific experimental model and endpoints.

Data Presentation

Physicochemical Properties of J-104129 Fumarate

Property	Value
Molecular Weight	500.63 g/mol
Solubility	DMSO (up to 100 mM), Ethanol (up to 50 mM)
Storage	Store at +4°C

Standard Intraperitoneal Injection Parameters for Mice

Parameter	Recommendation
Needle Gauge	25-30 G
Injection Volume	5-10 mL/kg of body weight
Injection Site	Lower right quadrant of the abdomen
Angle of Insertion	15-30 degrees

Experimental Protocols

Materials

- **J-104129** fumarate
- Vehicle (e.g., sterile saline, phosphate-buffered saline (PBS), or a solution containing a solubilizing agent like DMSO and/or Tween 80)
- Sterile 1 mL syringes
- Sterile needles (25-30 gauge)
- 70% ethanol wipes
- Animal scale
- Appropriate personal protective equipment (PPE)

Preparation of J-104129 Solution

Note: The following is a general guideline. The final concentration and vehicle composition should be optimized based on the required dose and the solubility of **J-104129** in the chosen vehicle.

- Determine the required concentration: Based on the desired dose (mg/kg) and the injection volume (mL/kg), calculate the required concentration of the **J-104129** solution (mg/mL).
- Solubilization:
 - If using a co-solvent system, first dissolve **J-104129** in a minimal amount of DMSO.
 - Gradually add the aqueous component (e.g., sterile saline or PBS) to the DMSO concentrate while vortexing to prevent precipitation. The final concentration of DMSO should be kept to a minimum (ideally below 10%) to avoid toxicity.
- Sterilization: If the components are not sterile, the final solution should be filter-sterilized using a 0.22 μ m syringe filter.
- Storage: Prepared solutions should be stored appropriately, protected from light, and used within a timeframe validated by stability studies.

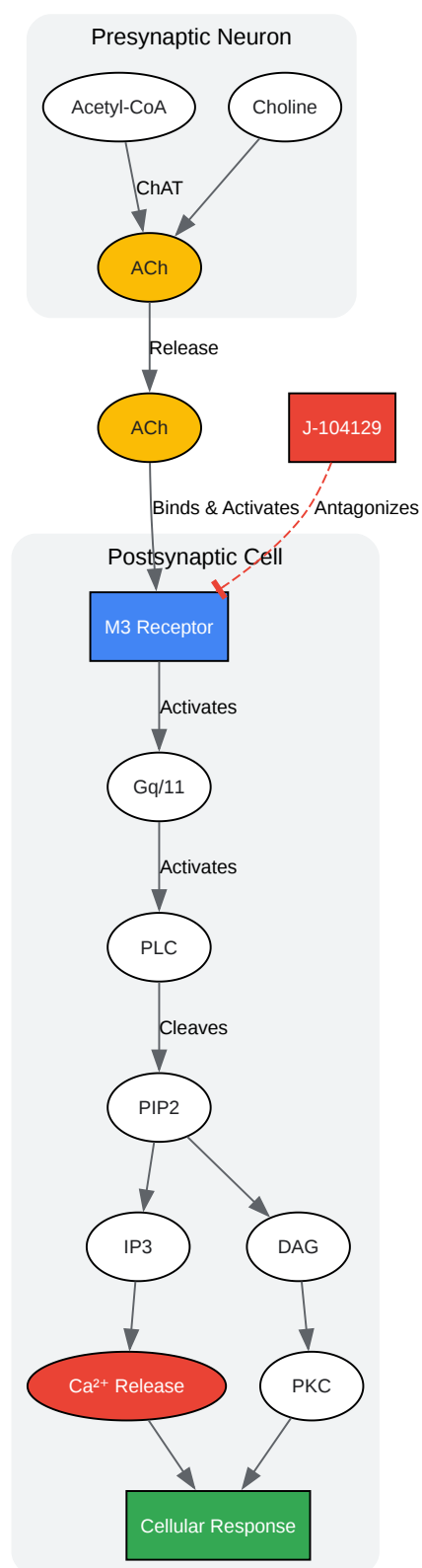
Intraperitoneal Injection Procedure

- Animal Preparation:
 - Weigh the mouse to accurately calculate the injection volume.
 - Gently restrain the mouse using an appropriate technique (e.g., scruffing the neck and securing the tail).
- Injection Site Preparation:
 - Position the mouse so that the abdomen is exposed. Tilting the mouse slightly with the head downwards can help to move the abdominal organs away from the injection site.
 - Locate the lower right quadrant of the abdomen. This site is chosen to avoid the cecum, urinary bladder, and major blood vessels.

- Clean the injection site with a 70% ethanol wipe.
- Injection:
 - Insert the needle, bevel up, at a 15-30 degree angle into the peritoneal cavity.
 - Gently aspirate by pulling back the plunger to ensure that the needle has not entered a blood vessel or an organ. If blood or any fluid is aspirated, discard the syringe and prepare a new injection.
 - Inject the calculated volume of the **J-104129** solution smoothly and steadily.
 - Withdraw the needle swiftly.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, including but not limited to, abnormal posture, lethargy, or signs of pain at the injection site.
 - Observe the animal for the expected pharmacological effects of **J-104129**.

Mandatory Visualizations

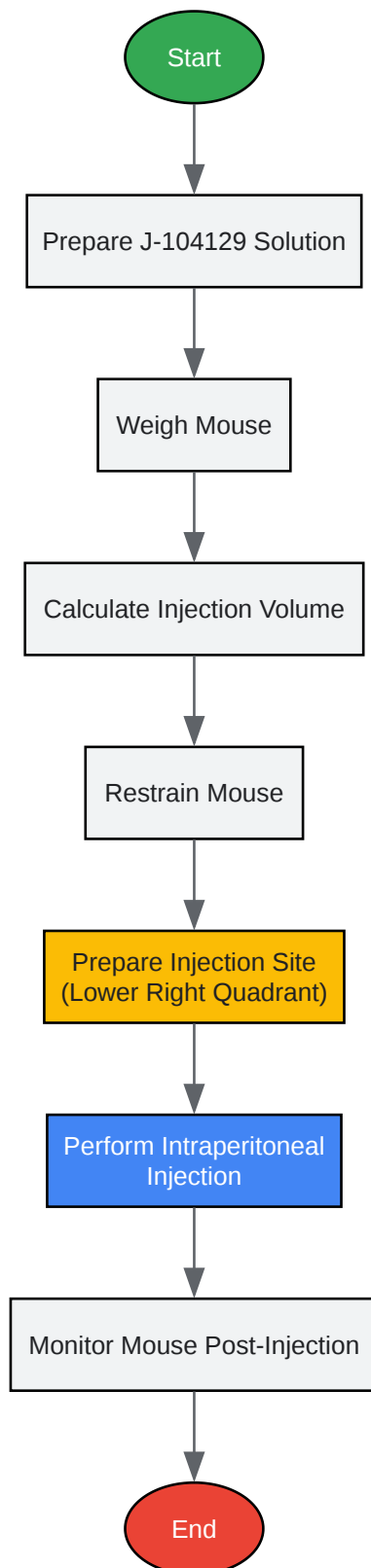
Signaling Pathway of Muscarinic Acetylcholine Receptors



[Click to download full resolution via product page](#)

Caption: M3 muscarinic receptor signaling and antagonism by **J-104129**.

Experimental Workflow for Intraperitoneal Injection



[Click to download full resolution via product page](#)

Caption: Workflow for intraperitoneal injection of **J-104129** in mice.

- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Administration of J-104129 in Mice]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10787851/docs#application-notes-and-protocols-for-intraperitoneal-administration-of-j-104129-in-mice\]](https://www.benchchem.com/product/b10787851/docs#application-notes-and-protocols-for-intraperitoneal-administration-of-j-104129-in-mice)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)